

Toxicological Profile of 4-Methylbiphenyl: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Methylbiphenyl

Cat. No.: B165694

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Disclaimer: This document provides a summary of available toxicological information on **4-Methylbiphenyl**. It is intended for informational purposes for a scientific audience and should not be used for regulatory decision-making without further expert evaluation. Notably, there are significant data gaps in the toxicological profile of this compound.

Introduction

4-Methylbiphenyl, a derivative of biphenyl, is an aromatic hydrocarbon with applications in various industrial processes.^[1] A thorough understanding of its toxicological profile is essential for risk assessment and ensuring the safety of researchers and professionals who may come into contact with it. This guide provides a comprehensive overview of the current knowledge regarding the toxicity of **4-Methylbiphenyl**, highlighting both available data and existing knowledge gaps.

Physicochemical Properties

Property	Value	Reference
CAS Number	644-08-6	[2]
Molecular Formula	C ₁₃ H ₁₂	[2]
Molecular Weight	168.24 g/mol	[2]
Appearance	Off-white powder/solid	[2]
Melting Point	45 - 49 °C	[2]
Boiling Point	267 - 268 °C	[2]
Flash Point	110 °C	[2]
Water Solubility	Insoluble	[1]
n-octanol/water partition coefficient (log Kow)	No data available	

Toxicological Data

Acute Toxicity

Limited data is available for the acute toxicity of **4-Methylbiphenyl**.

Table 1: Acute Toxicity of **4-Methylbiphenyl**

Route	Species	Value	Classification	Reference
Oral	Rat	LD50 = 2570 mg/kg	Moderately toxic	[2][3]
Dermal	-	No data available	-	
Inhalation	-	No data available	-	

Experimental Protocol: Acute Oral Toxicity (Rat)

While a specific study report with a detailed protocol for the LD50 value of 2570 mg/kg in rats was not found, such studies are typically conducted following standardized guidelines like

OECD Guideline 401 (Acute Oral Toxicity) or its more recent alternatives (OECD 420, 423, 425). A general procedure involves:

- Test Animals: Young adult rats of a specific strain.
- Administration: A single dose of the test substance is administered by oral gavage.
- Dose Levels: Multiple dose levels are used to determine the dose that is lethal to 50% of the animals (LD50).
- Observation Period: Animals are observed for a period of 14 days for signs of toxicity and mortality.
- Endpoints: Mortality, clinical signs of toxicity, and body weight changes are recorded. A gross necropsy of all animals is performed at the end of the study.

Irritation and Sensitization

Table 2: Irritation Potential of **4-Methylbiphenyl**

Endpoint	Species	Result	Classification	Reference
Skin Irritation	Rabbit	Non-irritant	Not Classified	[4]
Eye Irritation	Rabbit	Severely irritating	GHS Category 1	[5]

Experimental Protocol: Skin Irritation (Rabbit)

A study conducted on rabbits indicated that **4-Methylbiphenyl** is a non-irritant to the skin.[\[4\]](#) The study likely followed a protocol similar to OECD Guideline 404 (Acute Dermal Irritation/Corrosion). A general outline of this protocol is as follows:

- Test Animals: Albino rabbits with healthy, intact skin.
- Application: A 0.5 g sample of the solid test substance is applied to a small patch of shaved skin and covered with a semi-occlusive dressing for 4 hours.

- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The reactions are scored based on a standardized grading system. The Primary Irritation Index in the cited study was 0.0.[4]

Experimental Protocol: Eye Irritation (Rabbit)

A primary eye irritation study in rabbits demonstrated that a product containing **4-Methylbiphenyl** is severely irritating.[5] The protocol would have been based on guidelines like OECD Guideline 405 (Acute Eye Irritation/Corrosion). A typical protocol involves:

- Test Animals: Albino rabbits.
- Application: A small amount (e.g., 0.1 g of a solid) of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.
- Scoring: Ocular lesions are scored according to a standardized system. The study reported a Maximum Mean Total Score of 39.5 at 24 hours, leading to the classification of severely irritating.[5]

Sensitization: No data on the skin sensitization potential of **4-Methylbiphenyl** were found.

Genotoxicity

No studies specifically investigating the genotoxicity of **4-Methylbiphenyl** (e.g., Ames test, in vitro or in vivo chromosomal aberration assays) were identified. However, studies on the parent compound, biphenyl, and some of its metabolites suggest a potential for genetic damage.[4] For instance, some hydroxylated metabolites of biphenyl have shown mutagenic activity.[4] A study on 4-amino-4'-methylbiphenyl, a derivative, investigated its in vitro and in vivo genotoxicity.[6]

Carcinogenicity

There are no specific long-term carcinogenicity bioassays available for **4-Methylbiphenyl** from recognized programs such as the National Toxicology Program (NTP).^[1] The International Agency for Research on Cancer (IARC) has not classified **4-Methylbiphenyl** as a carcinogen.^[1] Studies on the parent compound, biphenyl, have provided suggestive evidence of carcinogenicity in animals, with findings of urinary bladder tumors in male rats and liver tumors in female mice.^[4]

Reproductive and Developmental Toxicity

No dedicated studies on the reproductive or developmental toxicity of **4-Methylbiphenyl** were found. General OECD guidelines for reproductive toxicity screening (e.g., OECD 421) and prenatal developmental toxicity studies (e.g., OECD 414) exist, but no data for **4-Methylbiphenyl** under these or similar protocols are publicly available. Studies on other biphenyl derivatives, such as polychlorinated biphenyls (PCBs), have demonstrated significant reproductive and developmental effects, but direct extrapolation to **4-Methylbiphenyl** is not possible without specific data.^[7]

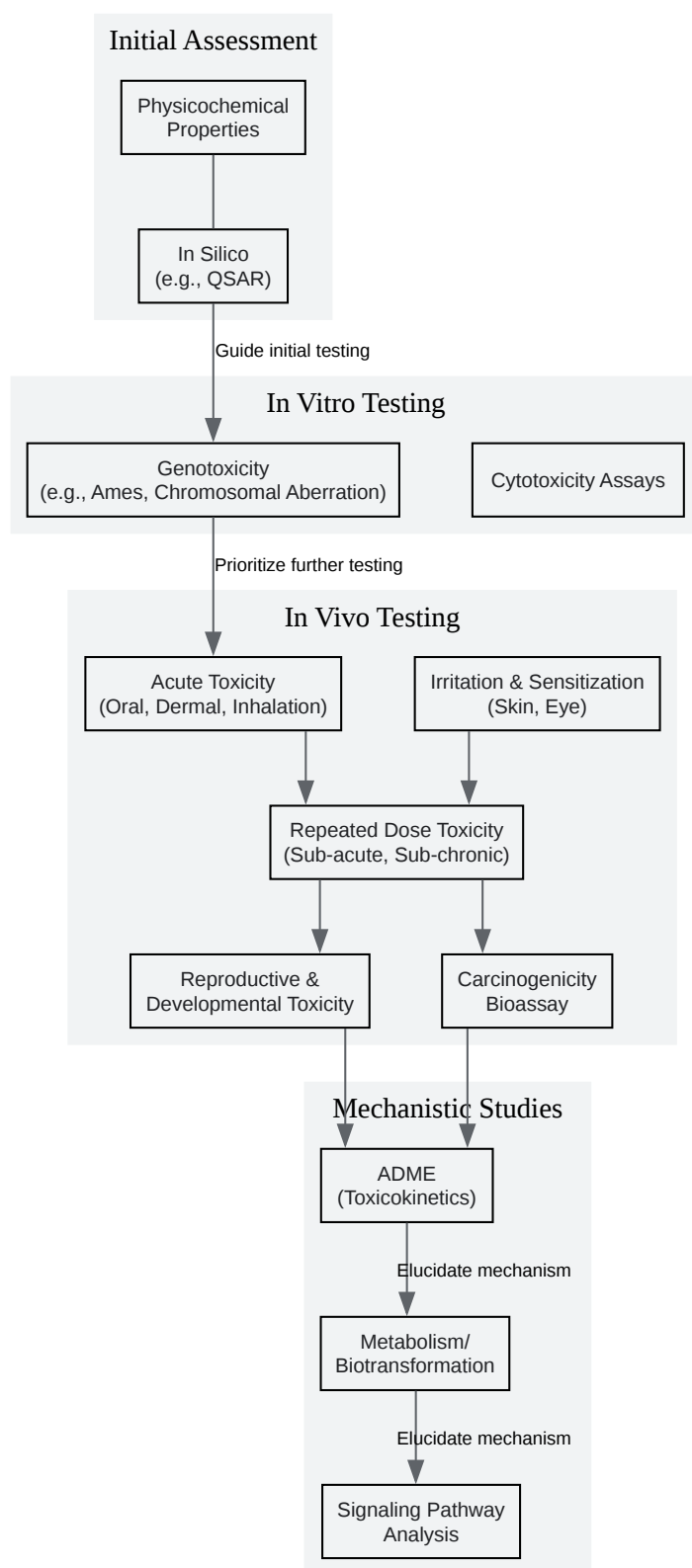
Toxicokinetics and Metabolism

There is a lack of specific data on the absorption, distribution, metabolism, and excretion (ADME) of **4-Methylbiphenyl**. For the parent compound, biphenyl, metabolism in humans and animals primarily involves hydroxylation by cytochrome P450 enzymes to form various hydroxybiphenyls (e.g., 2-HBP, 3-HBP, and 4-HBP), which are then conjugated with glucuronic acid or sulfate for excretion.^[4] It is plausible that **4-Methylbiphenyl** undergoes a similar metabolic pathway, with hydroxylation potentially occurring on either of the phenyl rings.

Mechanism of Toxicity

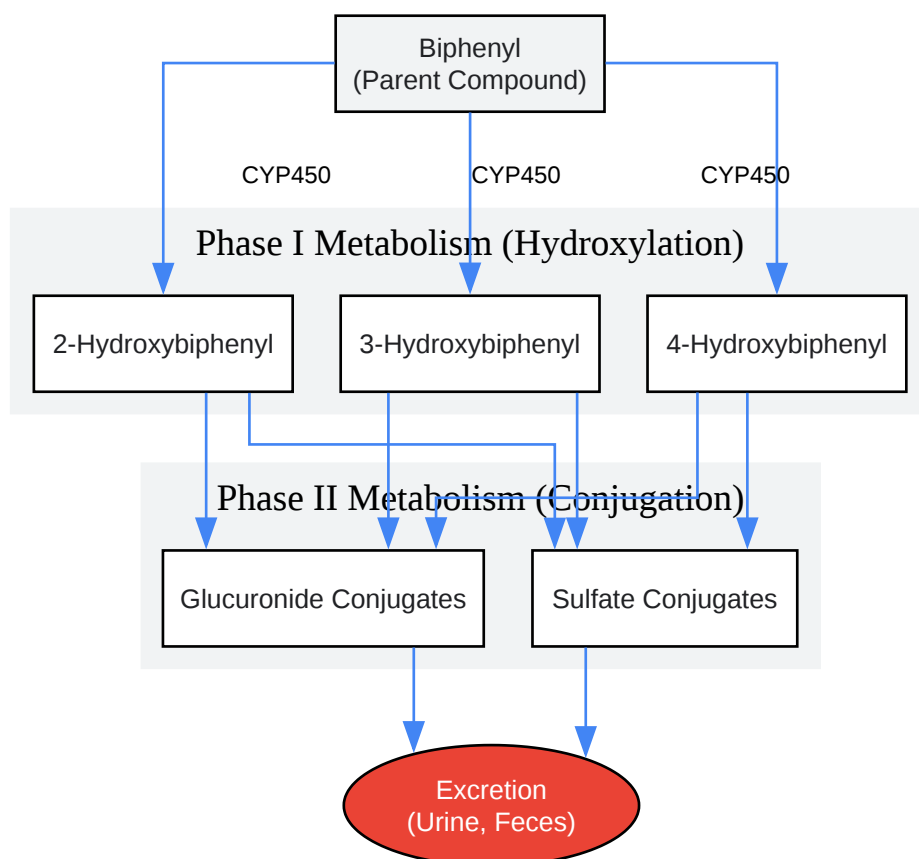
Due to the limited toxicological data available for **4-Methylbiphenyl**, its specific mechanism of toxicity has not been elucidated. For biphenyl, the mechanism of carcinogenicity in the male rat bladder is thought to involve the formation of urinary bladder calculi, while the mechanism for liver tumors in female mice is not well understood.^[4] The irritant effects of **4-Methylbiphenyl** are likely due to its localized cytotoxic effects on epithelial tissues.

Visualizations



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General workflow for toxicological assessment of a chemical substance.



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Metabolic pathway of biphenyl, a surrogate for **4-Methylbiphenyl**.

Summary and Data Gaps

The toxicological profile of **4-Methylbiphenyl** is largely incomplete. While it is classified as moderately toxic upon acute oral exposure in rats and is a severe eye irritant in rabbits, significant data gaps exist for other critical endpoints. There is a pressing need for further research to adequately characterize its potential hazards.

Key Data Gaps:

- Acute Toxicity: Dermal and inhalation LD50/LC50 values are unknown.
- Genotoxicity: No data from standard in vitro or in vivo genotoxicity assays are available.
- Carcinogenicity: Long-term carcinogenicity studies have not been conducted.

- Reproductive and Developmental Toxicity: The potential effects on reproduction and development are unknown.
- Toxicokinetics: Information on the absorption, distribution, metabolism, and excretion of **4-Methylbiphenyl** is lacking.
- Mechanism of Toxicity: The specific molecular mechanisms underlying its toxicity have not been investigated.

Professionals working with **4-Methylbiphenyl** should exercise caution, adhering to appropriate safety protocols, given the limited understanding of its comprehensive toxicological profile. Further studies are crucial to fill the existing data gaps and enable a more complete risk assessment.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. fishersci.com [fishersci.com]
- 3. 4-methyl biphenyl, 644-08-6 [thegoodscentcompany.com]
- 4. ehpnieh.niehs.nih.gov [ehpnieh.niehs.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. deepblue.lib.umich.edu [deepblue.lib.umich.edu]
- 7. researchgate.net [researchgate.net]
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